

An In-Depth Technical Guide to N,N-Dimethylcyclohexanemethanamine

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Compound of Interest

Compound Name: 1-Cyclohexyltrimethylamine

Cat. No.: B103509

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of N,N-Dimethylcyclohexanemethanamine, a tertiary amine of significant interest in various chemical applications. While the nomenclature "**1-Cyclohexyltrimethylamine**" can be ambiguous, this guide focuses on the C9 tertiary amine, N,N-Dimethylcyclohexanemethanamine (CAS Registry Number: 16607-80-0), which is widely recognized for its catalytic activity. This document will delve into its fundamental molecular and physical properties, detailed synthesis protocols, key applications with a focus on polyurethane chemistry, and essential safety and handling information. The content herein is curated to provide researchers and professionals in drug development and materials science with a robust and actionable resource.

Core Molecular and Physical Properties

N,N-Dimethylcyclohexanemethanamine is a colorless to light yellow liquid with a characteristic amine odor. Its core identifiers and physicochemical properties are summarized below.

Property	Value	Source
Chemical Formula	C ₉ H ₁₉ N	
Molecular Weight	141.2539 g/mol	
CAS Registry Number	16607-80-0	
IUPAC Name	1-cyclohexyl-N,N-dimethylmethanamine	[1]
Synonyms	1-Cyclohexyltrimethylamine, N,N-Dimethyl-N-cyclohexylmethanamine, (Cyclohexylmethyl)dimethylamine	[1]
Boiling Point	160-165 °C	
Density	0.85-0.87 g/cm ³ at 25 °C	[2]
Flash Point	40-41 °C	[2]
Water Solubility	10 g/L at 20 °C	
Refractive Index	1.4525-1.4545 at 20 °C	[2]

Molecular Structure

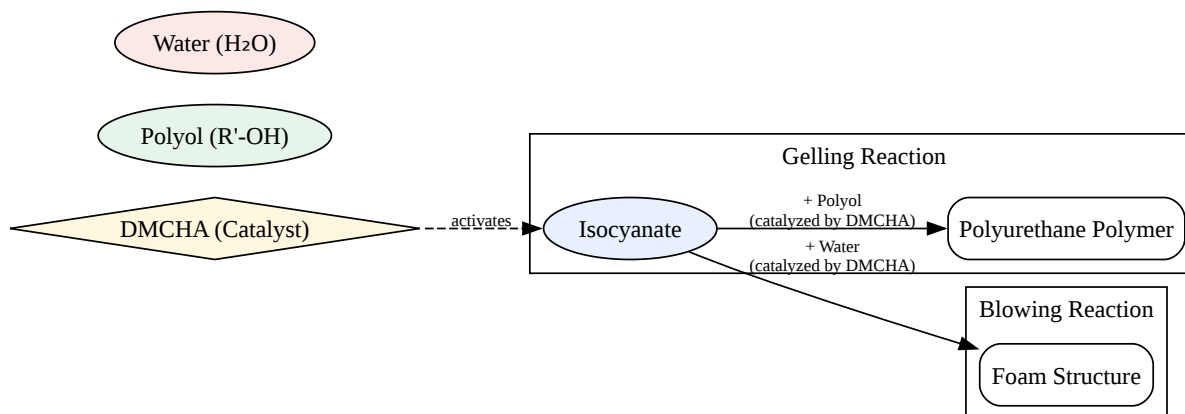
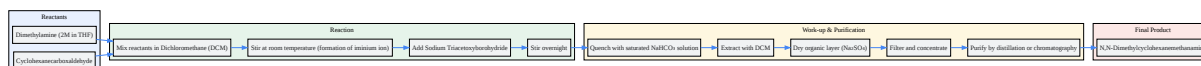
The structure of N,N-Dimethylcyclohexanemethanamine consists of a cyclohexyl ring attached to a methylene bridge, which in turn is bonded to a dimethylamino group.

Caption: 2D representation of the N,N-Dimethylcyclohexanemethanamine molecule.

Synthesis of N,N-Dimethylcyclohexanemethanamine

The synthesis of N,N-Dimethylcyclohexanemethanamine can be achieved through several routes, with reductive amination being one of the most common and efficient methods. This section provides a detailed, step-by-step protocol for its synthesis via the reductive amination of cyclohexanecarboxaldehyde with dimethylamine, using sodium triacetoxyborohydride as the reducing agent.

Synthesis Workflow: Reductive Amination



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Sources

- 1. N-Methylcyclohexylamine synthesis - chemicalbook [chemicalbook.com]

- 2. Organic Syntheses Procedure [orgsyn.org]
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